

Application Notes and Protocols: Stable Isotope Dilution Assay for Alternariol-13C14

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Compound of Interest

Compound Name: Alternariol-13C14

Cat. No.: B12384024

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Introduction

Alternariol (AOH) is a mycotoxin produced by fungi of the *Alternaria* genus, commonly found as a contaminant in various food products, including grains, fruits, and vegetables. Due to its potential toxic effects, including cytotoxicity, genotoxicity, and endocrine-disrupting properties, accurate and sensitive quantification of AOH in different matrices is crucial for food safety and toxicological studies.^{[1][2]} The stable isotope dilution assay (SIDA) coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the gold standard for mycotoxin analysis, offering high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.^{[3][4][5]}

This document provides a detailed protocol for the quantification of Alternariol using a stable isotope dilution assay with **Alternariol-13C14** as the internal standard.

Quantitative Data Summary

The following tables summarize the typical performance characteristics of a stable isotope dilution assay for Alternariol based on published methods. These values can be used as a benchmark for method validation.

Table 1: Method Detection and Quantification Limits

Analyte	Matrix	LOD (µg/kg)	LOQ (µg/kg)
Alternariol	Beverages	0.03	0.09
Alternariol	Food Commodities	0.1 - 10	0.2 - 30
Alternariol	Infant Foods (Starch)	0.05 - 1.25	0.16 - 4.13
Alternariol	Infant Foods (Tomato)	0.01 - 1.36	0.02 - 5.56

Table 2: Recovery and Precision Data

Matrix	Spiking Level (µg/kg)	Recovery (%)	Intra-day Precision (RSD%)	Inter-day Precision (RSD%)
Apple Juice	0.1 - 1	100.5 ± 3.4	-	-
Food Commodities	-	72.0 - 119.1	0.7 - 11.1	1.1 - 13.1
Infant Foods (Starch)	-	83 - 108	< 4	3 - 8
Infant Foods (Tomato)	-	95 - 111	< 4	3 - 8
Various Foods	-	96 - 109	< 13	< 13

Experimental Protocols

This section details the methodology for the stable isotope dilution assay of Alternariol using **Alternariol-13C14**.

Materials and Reagents

- Alternariol (AOH) certified standard
- Alternariol-13C14** internal standard solution

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Acetic acid
- Ammonium acetate
- Solid Phase Extraction (SPE) cartridges (e.g., Bond Elut Plexa)
- Syringe filters (0.22 µm)

Sample Preparation

The choice of sample preparation method depends on the matrix. Below are two common procedures for solid and liquid samples.

Protocol 1: Solid Samples (e.g., Wheat, Tomato Products)

- Homogenization: Homogenize the sample to a fine powder or paste.
- Extraction:
 - Weigh 2-5 g of the homogenized sample into a centrifuge tube.
 - Add a known amount of **Alternariol-13C14** internal standard solution.
 - Add 15-20 mL of an extraction solvent mixture. A common mixture is acetonitrile/water/acetic acid (79:20:1, v/v/v). Other options include acetonitrile/methanol/water mixtures.
 - Vortex or shake vigorously for 30-60 minutes.
 - Centrifuge at 4000 rpm for 10 minutes.
- Cleanup (SPE):

- Condition an SPE cartridge with methanol followed by water.
- Load a portion of the supernatant from the extraction step onto the cartridge.
- Wash the cartridge with water to remove polar interferences.
- Dry the cartridge under vacuum.
- Elute the analytes with methanol or a mixture of methanol and acetonitrile.
- Final Preparation:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the initial mobile phase (e.g., 1 mL).
 - Filter the reconstituted solution through a 0.22 µm syringe filter into an LC vial.

Protocol 2: Liquid Samples (e.g., Juices, Beverages)

- Spiking: Take a 5 g aliquot of the liquid sample and spike it with a known amount of **Alternariol-13C14** internal standard.
- Extraction:
 - Add 15 mL of an extraction solvent such as an acetonitrile/methanol/water mixture (45:10:45, v/v/v, pH 3).
 - Shake for 60 seconds.
 - Centrifuge to separate the layers.
- Cleanup and Final Preparation: Follow steps 3 and 4 from the solid sample protocol.

LC-MS/MS Analysis

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water and methanol or acetonitrile, both containing a modifier such as ammonium acetate or acetic acid to improve peak shape and ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in multiple reaction monitoring (MRM) mode.
- Ionization: Electrospray ionization (ESI) in negative mode is typically used for Alternariol.

Table 3: Example LC-MS/MS Parameters

Parameter	Setting
LC Column	C18 (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	5 mM Ammonium Acetate in Water
Mobile Phase B	Methanol
Gradient	Start at 10% B, ramp to 100% B over 10 min, hold for 2 min, re-equilibrate
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Ionization Mode	ESI Negative
MRM Transitions	AOH: m/z 257 -> 213, 257 -> 171; AOH-13C14: m/z 271 -> 225

Note: The specific m/z transitions for **Alternariol-13C14** will depend on the exact number and position of the 13C labels. The values provided are illustrative.

Calibration and Quantification

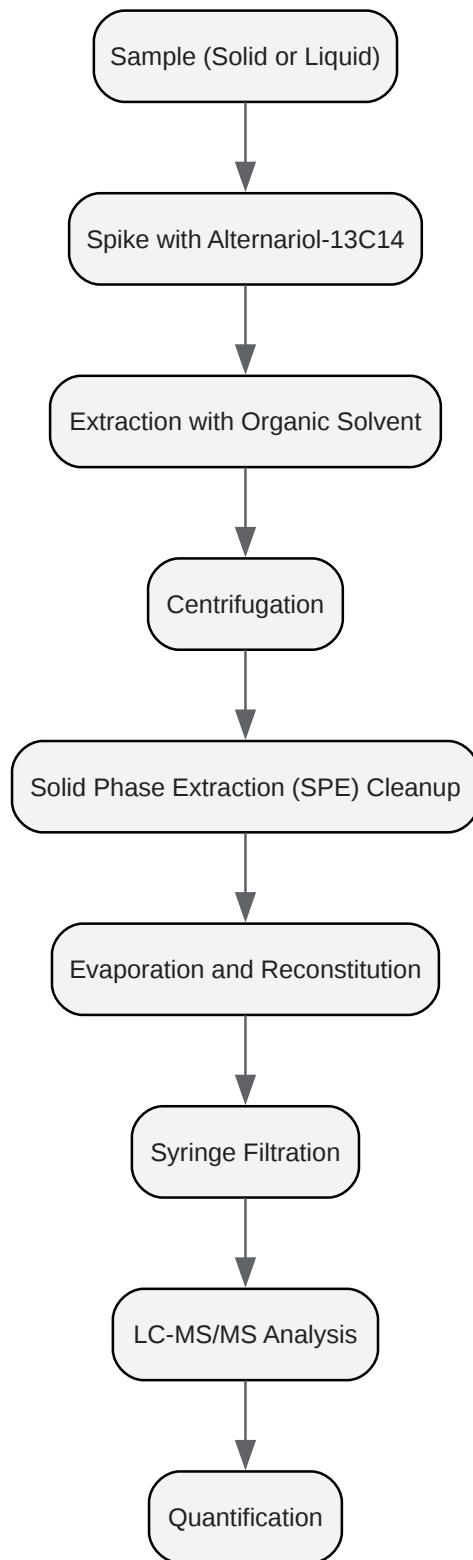
- Prepare a series of calibration standards containing known concentrations of native Alternariol and a constant concentration of the **Alternariol-13C14** internal standard.
- Analyze the calibration standards and samples by LC-MS/MS.

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Quantify the amount of Alternariol in the samples using the calibration curve.

Visualizations

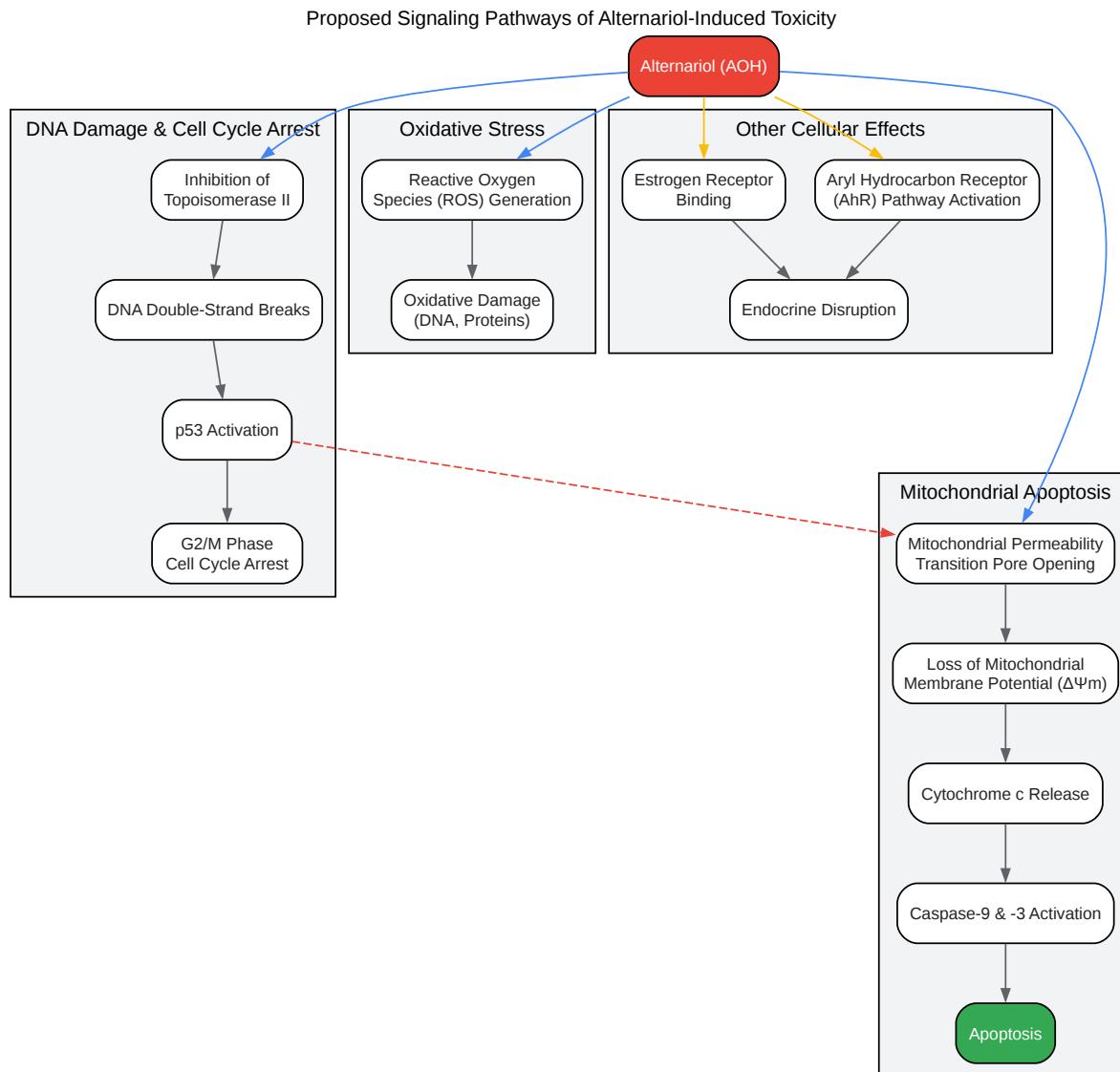
Experimental Workflow

Experimental Workflow for Alternariol SIDA

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Caption: Workflow for the stable isotope dilution analysis of Alternariol.

Signaling Pathway of Alternariol Toxicity



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Caption: Key cellular pathways affected by Alternariol exposure.

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